Essential Safety and Operational Guide for Handling Mangoral

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Compound of Interest

Compound Name: *Mangoral*

Cat. No.: *B7884963*

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This document provides essential safety protocols, operational procedures, and disposal plans for the handling of **Mangoral** (manganese chloride tetrahydrate), an investigational oral contrast agent for magnetic resonance imaging (MRI). Adherence to these guidelines is mandatory to ensure personnel safety and regulatory compliance.

Hazard Identification and Classification

Mangoral's active ingredient is manganese (II) chloride tetrahydrate. Based on the Globally Harmonized System (GHS), the substance is classified as follows:

- Acute Toxicity, Oral (Category 3): Toxic if swallowed.
- Serious Eye Damage (Category 1): Causes serious eye damage.[1]
- Specific Target Organ Toxicity, Repeated Exposure (Category 2): May cause damage to organs (specifically the brain) through prolonged or repeated exposure.[1]

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- Hazardous to the Aquatic Environment, Chronic Hazard (Category 2): Toxic to aquatic life with long-lasting effects.[1][2]

Personal Protective Equipment (PPE)

Consistent use of appropriate PPE is the primary barrier against exposure. The following PPE is mandatory when handling **Mangoral** in solid (powder) or solution form.

PPE Item	Specification	Rationale
Hand Protection	Chemical-resistant, powder-free nitrile or neoprene gloves tested according to EN 374.[3]	Prevents skin contact.
Eye/Face Protection	Chemical safety goggles with side protection. A face shield should be worn when there is a risk of splashes.[3]	Protects against dust particles and splashes that can cause serious eye damage.[1][4]
Body Protection	Disposable lab coat or gown.[4]	Protects skin and clothing from contamination.
Respiratory Protection	In case of insufficient ventilation or when handling large quantities of powder, use a NIOSH-approved respirator.	Prevents inhalation of dust particles.

Safe Handling and Storage Protocol

All handling of **Mangoral**, especially in its powdered form, must be conducted in a designated area, preferably within a chemical fume hood to minimize inhalation risk.

Step-by-Step Handling Procedure:

- Preparation: Cordon off the designated handling area. Ensure all required PPE is available and inspected for integrity. Confirm that an eyewash station and safety shower are accessible.[5]

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- Weighing (Powder): Conduct all weighing operations within a chemical fume hood or a ventilated balance enclosure. Use anti-static weigh boats.
- Solution Preparation: Slowly add the powdered **Mangoral** to the solvent (e.g., water) while stirring to avoid splashing and dust generation.
- Post-Handling: Thoroughly wipe down the work surface with a damp cloth. Wash hands and any exposed skin thoroughly after handling.[4] Do not eat, drink, or smoke in the handling area.

Storage:

- Store in a tightly closed, properly labeled container.
- Keep in a dry, cool, and well-ventilated area.[3]
- Store locked up, accessible only to authorized personnel.[4]
- Recommended storage temperature is between 15–25 °C.[3]
- Keep away from incompatible materials such as strong acids and strong oxidizing agents.[2] [5]

First Aid and Emergency Procedures

Immediate response is critical in the event of an exposure.

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Exposure Route	First Aid Instructions
If Swallowed	Immediately call a POISON CENTER or doctor.[4] Rinse mouth thoroughly with water.[2] Do NOT induce vomiting.[4]
If in Eyes	Immediately call an ophthalmologist. Rinse cautiously and copiously with fresh, clean water for at least 15 minutes, holding the eyelids apart.[1][3] Remove contact lenses if present and easy to do. Continue rinsing.
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water or shower.[3] If irritation occurs, seek medical advice.
If Inhaled	Move the person to fresh air and keep them in a position comfortable for breathing. If symptoms persist, seek medical advice.[3] If not breathing, provide artificial respiration.[4]

Disposal Plan

Mangoral (manganese chloride tetrahydrate) and its containers must be disposed of as hazardous waste. Avoid release to the environment.[1][2]

Waste Segregation:

- Solid Waste: Collect unused powder and contaminated materials (e.g., weigh boats, gloves, wipes) in a dedicated, labeled hazardous waste container for solid chemical waste.
- Aqueous Waste: Collect solutions in a labeled aqueous hazardous waste container.

Disposal Procedure (Aqueous Waste):

- Neutralization: Adjust the pH of the aqueous waste solution to between 6.0 and 9.0.[5]
- Precipitation (if required by local regulations): For larger quantities, manganese can be precipitated out of the solution as manganese hydroxide by adjusting the pH to 8.5-9.0. Allow

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the precipitate to settle.[5]

- Final Disposal: The final waste (liquid or separated solid/liquid) must be disposed of through an approved institutional hazardous waste management program.[4][5] Do not pour down the drain unless explicitly permitted by local wastewater authorities and manganese concentration is below the acceptable threshold.[5]

Quantitative Data Summary

The following table provides key quantitative data for manganese chloride tetrahydrate.

Parameter	Value	Source
CAS Number	13446-34-9	[1][2][3][4]
Molecular Weight	197.91 g/mol	[2]
Melting Point	58 °C (136 °F)	[2]
Occupational Exposure Limit (OSHA PEL)	5 mg/m³ (Ceiling) for Manganese compounds	[5]
GHS Hazard Statements	H301, H318, H373, H411	[1][2]

General Experimental Protocol: Preparation of an Oral Solution

This protocol outlines the basic steps for preparing a **Mangoral** solution for research purposes. All steps must be performed in accordance with the safety procedures outlined above.

- Calculate Required Mass: Determine the mass of **Mangoral** powder needed to achieve the desired concentration for the final solution volume.
- Set Up Handling Area: Prepare a chemical fume hood and all necessary equipment (calibrated balance, glassware, stir plate, magnetic stir bar). Don all required PPE.
- Weigh **Mangoral**: Accurately weigh the calculated mass of **Mangoral** powder.

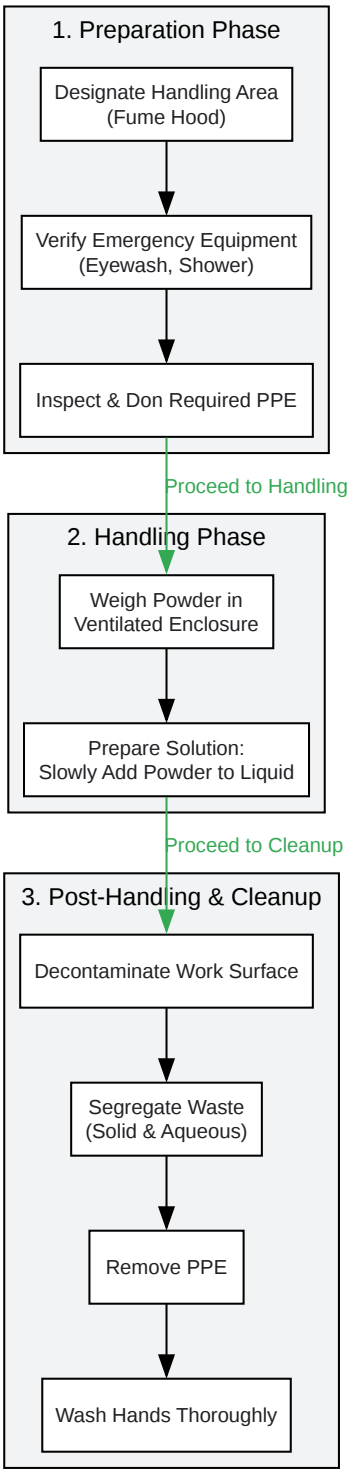
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- Dissolve: Add the appropriate volume of solvent (e.g., purified water) to a beaker. Place the beaker on a stir plate and slowly add the weighed **Mangoral** powder to the vortex of the stirring solvent.
- Ensure Complete Dissolution: Continue stirring until all the solid has dissolved.
- Final Volume Adjustment: If necessary, transfer the solution to a volumetric flask and add solvent to reach the final desired volume.
- Labeling and Storage: Transfer the final solution to a properly labeled and sealed container for immediate use or storage as per the guidelines in Section 3.

Mandatory Visualizations

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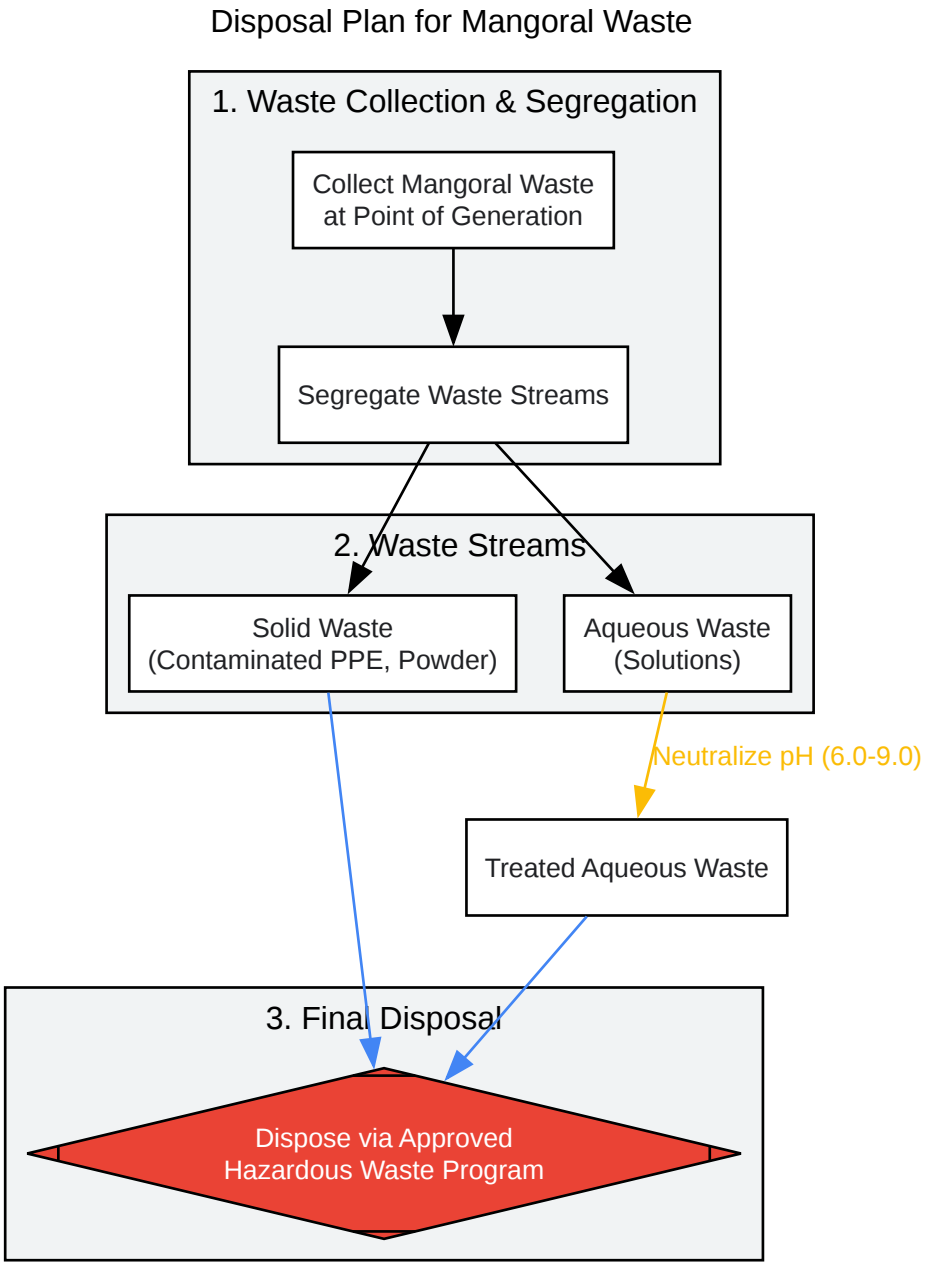
Workflow for Safe Handling of Mangoral



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Caption: Workflow for the safe handling of **Mangoral** from preparation to cleanup.

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Caption: Logical flow for the proper disposal of solid and aqueous **Mangoral** waste.

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